Application Notes and Protocols: Adsorption of Acid Yellow 172 on Bentonite Clay

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Compound of Interest	
Compound Name:	C.I. Acid yellow 172
Cat. No.:	B098299

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This document provides detailed application notes and experimental protocols for studying the adsorption of the anionic dye, Acid Yellow 172, onto bentonite clay. These guidelines are intended for researchers and scientists investigating water remediation techniques and the application of low-cost adsorbents for the removal of industrial pollutants.

Introduction

Industrial effluents containing synthetic dyes pose a significant environmental challenge. Acid dyes, such as Acid Yellow 172, are widely used in the textile industry and are characterized by their complex aromatic structures, making them resistant to conventional wastewater treatment methods. Adsorption is a promising physical method for dye removal due to its efficiency and the potential for using low-cost, naturally available materials.[1] Bentonite, a natural clay mineral, is an effective adsorbent due to its layered structure, high surface area, and ion-exchange capabilities.[1] This document outlines the protocols to evaluate the efficacy of bentonite clay for the removal of Acid Yellow 172 from aqueous solutions.

Experimental Protocols
Materials and Equipment

- Adsorbate: Acid Yellow 172 ($C_{16}H_{12}N_4Na_2O_7S_2$)

- Adsorbent: Natural bentonite clay

- pH Adjustment: 0.1 M Hydrochloric Acid (HCl) and 0.1 M Sodium Hydroxide (NaOH)

Tech Support

- Reagents: Deionized water

- Equipment:

  - UV-Vis Spectrophotometer

  - Orbital Shaker

  - Digital pH meter

  - Centrifuge or Filtration system (e.g., Whatman No. 40 filter paper)

  - Analytical balance

  - Glassware (conical flasks, beakers, volumetric flasks)

Preparation of Adsorbent and Adsorbate

- Bentonite Preparation:

  - Wash the raw bentonite clay with deionized water to remove impurities.

  - Dry the washed clay in an oven at 105°C for 24 hours.

  - Grind the dried bentonite and sieve it to obtain a uniform particle size (e.g., 250-500 μm). [2]

  - Store the prepared adsorbent in a desiccator for future use.

  - Optional: Acid or surfactant modification can be performed to potentially enhance adsorption capacity.[3][4]

- Acid Yellow 172 Stock Solution (1000 mg/L):

  - Accurately weigh 1.0 g of Acid Yellow 172 dye powder.

  - Dissolve the dye in a 1-liter volumetric flask using deionized water.

- This stock solution is then diluted to prepare working solutions of desired concentrations (e.g., 10-100 mg/L) for the experiments.

Batch Adsorption Experiments

The batch method is used to investigate the influence of various experimental parameters.[5]

- General Procedure:

  - Add a predetermined amount of bentonite clay (adsorbent dose) to a series of conical flasks containing a fixed volume (e.g., 50 mL) of Acid Yellow 172 solution of known initial concentration.

  - Adjust the initial pH of the solutions to the desired value using 0.1 M HCl or 0.1 M NaOH. [2]

  - Place the flasks in an orbital shaker and agitate at a constant speed (e.g., 120 rpm) and temperature for a specified contact time.[6]

  - After agitation, separate the solid phase (bentonite) from the liquid phase by centrifugation or filtration.[7]

  - Analyze the residual concentration of Acid Yellow 172 in the supernatant using a UV-Vis spectrophotometer at its maximum absorbance wavelength (λmax).

- Parameter Studies:

  - Effect of pH: Vary the initial pH of the dye solution from 2.0 to 12.0 while keeping other parameters (initial concentration, adsorbent dose, contact time, temperature) constant. For acid dyes, lower pH values are often favorable for adsorption.[8]

  - Effect of Adsorbent Dose: Vary the amount of bentonite (e.g., 0.5 to 2.5 g/L) while keeping other parameters constant.

  - Effect of Contact Time and Kinetics: Agitate the flasks and withdraw samples at different time intervals (e.g., 5, 10, 20, 30, 60, 120 minutes) to determine the equilibrium time.

- Effect of Initial Dye Concentration and Isotherms: Vary the initial dye concentration (e.g., 20 to 100 mg/L) while keeping other parameters constant until equilibrium is reached.

- Effect of Temperature and Thermodynamics: Conduct the experiments at different temperatures (e.g., 25°C, 35°C, 45°C) to evaluate thermodynamic parameters.

Data Analysis

- Adsorption Capacity: The amount of dye adsorbed per unit mass of bentonite at equilibrium (q_e, mg/g) is calculated using the following equation:

  - $q_e = (C_0 - C_e) * V / W$

  - Where: C_0 and C_e are the initial and equilibrium dye concentrations (mg/L), V is the volume of the solution (L), and W is the mass of the adsorbent (g).

- Removal Efficiency (%): The percentage of dye removal is calculated as:

  - % Removal = $[(C_0 - C_e) / C_0] * 100$

Data Presentation

The following tables summarize the typical quantitative data obtained from the adsorption studies.

Table 1: Influence of pH on Adsorption of Acid Yellow 172 (Conditions: Initial Concentration = 50 mg/L, Adsorbent Dose = 1.0 g/L, Contact Time = 120 min, Temperature = 25°C)

pH	Equilibrium Concentration (C_e) (mg/L)	Adsorption Capacity (q_e) (mg/g)	Removal Efficiency (%)
2.0	5.5	44.5	89.0
4.0	12.1	37.9	75.8
6.0	21.3	28.7	57.4
8.0	29.8	20.2	40.4
10.0	35.1	14.9	29.8
12.0	38.4	11.6	23.2

Table 2: Adsorption Isotherm Model Parameters (Conditions: pH = 2.0, Adsorbent Dose = 1.0 g/L, Temperature = 25°C)

Isotherm Model	Parameters	Value	R²
Langmuir	q_{max} (mg/g)	52.5	0.992
K_l (L/mg)	0.21		
Freundlich	K_F (mg/g)(L/mg)$^{1/n}$	15.8	0.975
n	2.45		

Note: The Langmuir model often describes monolayer adsorption on a homogeneous surface, while the Freundlich model is applicable to heterogeneous surfaces.[9][10]

Table 3: Adsorption Kinetic Model Parameters (Conditions: Initial Concentration = 50 mg/L, Adsorbent Dose = 1.0 g/L, pH = 2.0, Temperature = 25°C)

Kinetic Model	Parameters	Value	R²
Pseudo-First-Order	q_e (exp) (mg/g)	44.5	0.968
k_1 (1/min)	0.045		
Pseudo-Second-Order	q_e (cal) (mg/g)	45.1	0.999
k_2 (g/mg·min)	0.002		

Note: A better fit for the pseudo-second-order model suggests that chemisorption may be the rate-limiting step.[3][6]
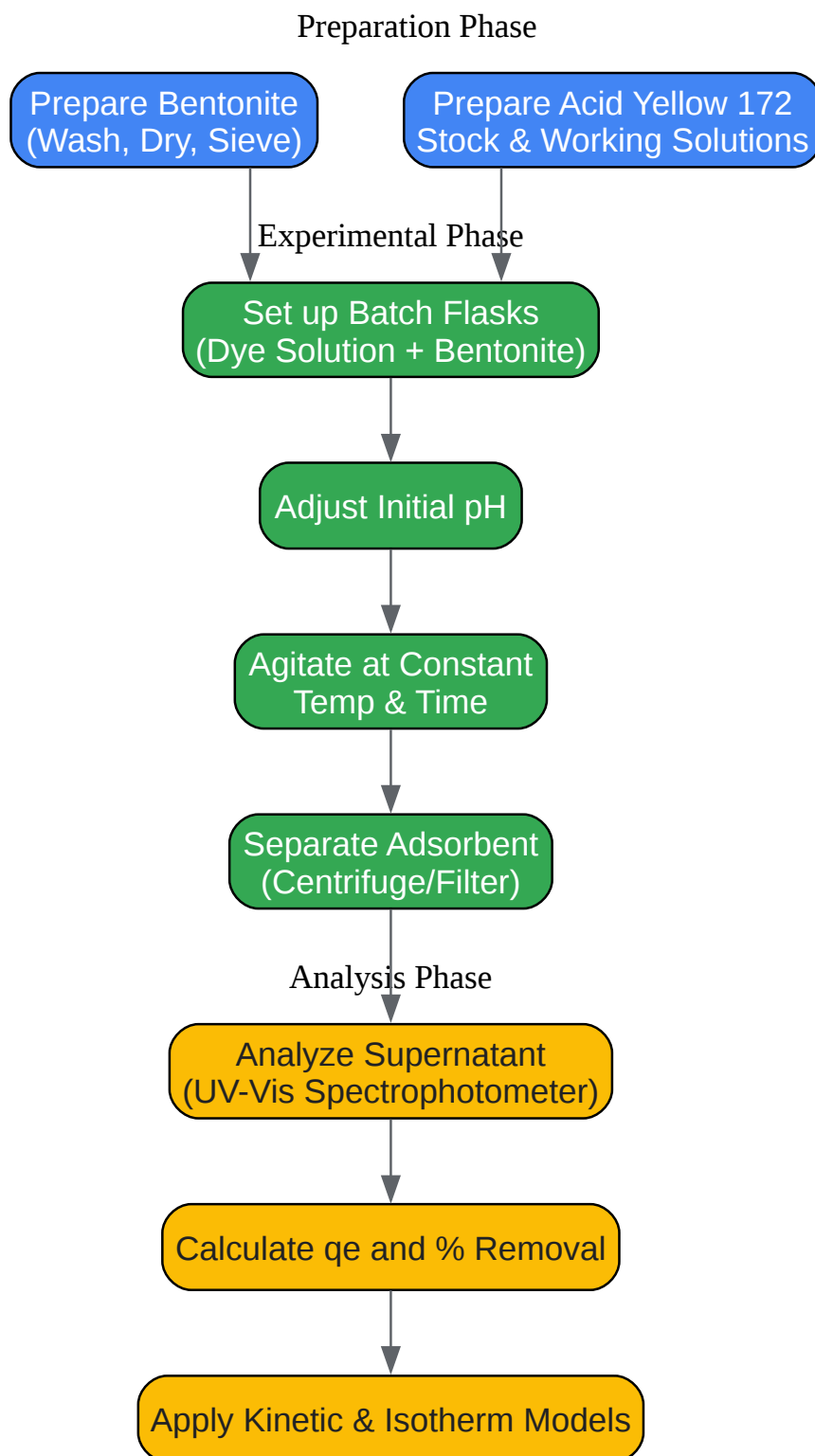
Table 4: Thermodynamic Parameters (Conditions: Initial Concentration = 50 mg/L, Adsorbent Dose = 1.0 g/L, pH = 2.0)

Temperature (K)	ΔG° (kJ/mol)	ΔH° (kJ/mol)	ΔS° (J/mol·K)
298	-3.45	+12.8 (Endothermic)	+54.5 (Increased Randomness)
308	-4.00		
318	-4.54		

Note: Negative ΔG° values indicate a spontaneous and feasible adsorption process. A positive ΔH° suggests the process is endothermic, and a positive ΔS° indicates increased randomness at the solid-liquid interface.[3][11]

Visualizations
Experimental Workflow

Preparation Phase

Prepare Bentonite
(Wash, Dry, Sieve)

Prepare Acid Yellow 172
Stock & Working Solutions

Experimental Phase

Set up Batch Flasks
(Dye Solution + Bentonite)

Adjust Initial pH

Agitate at Constant
Temp & Time

Separate Adsorbent
(Centrifuge/Filter)

Analysis Phase

Analyze Supernatant
(UV-Vis Spectrophotometer)

Calculate qe and % Removal

Apply Kinetic & Isotherm Models

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Caption: Workflow for batch adsorption studies of Acid Yellow 172 on bentonite.

Factors Influencing Adsorption
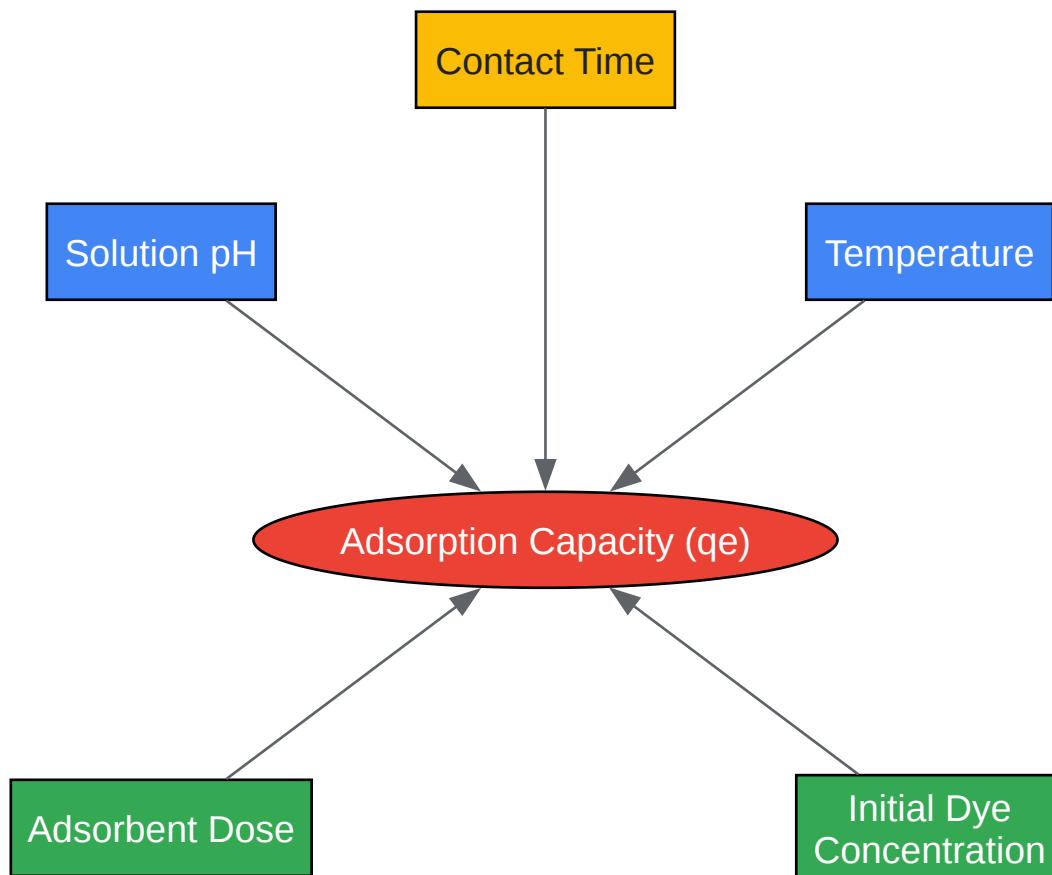
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Caption: Key parameters affecting the adsorption capacity of bentonite for dye removal.

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References

- 1. iscientific.org [iscientific.org]

- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

- 3. omicsonline.org [omicsonline.org]

- 4. researchgate.net [researchgate.net]

- 5. Adsorption of methylene blue dye onto bentonite clay: Characterization, adsorption isotherms, and thermodynamics study by using UV-Vis technique [amecj.com]

- 6. Adsorption kinetics, isotherms and thermodynamic studies of methyl blue in textile dye effluent on natural clay adsorbent - ProQuest [proquest.com]

- 7. researchgate.net [researchgate.net]

- 8. researchgate.net [researchgate.net]

- 9. Controversial Issues Related to Dye Adsorption on Clay Minerals: A Critical Review - PMC [pmc.ncbi.nlm.nih.gov]

- 10. rsc.org [rsc.org]

- 11. Bentonite Impregnation Ammonium-Assisted as Eco-Friendly Dye Adsorbent: Analyses of Kinetics and Thermodynamics in Cationic Dye Adsorption | Scientific.Net [scientific.net]

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